

Safe Disposal of 4-Ethyl-2-methoxyphenol: A Procedural Guide

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol

Cat. No.: B7779866

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This guide provides essential safety and logistical information for the proper disposal of **4-Ethyl-2-methoxyphenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is crucial for ensuring personnel safety and environmental protection.

I. Understanding the Hazards

4-Ethyl-2-methoxyphenol is classified as a hazardous chemical. Key hazards include:

- Acute oral toxicity^[1]
- Skin irritation^{[1][2]}
- Serious eye irritation^{[1][2]}
- May cause respiratory irritation^{[1][2][3]}

It is imperative to handle this chemical with appropriate personal protective equipment in a well-ventilated area or a chemical fume hood.

II. Chemical and Physical Properties

A summary of the key quantitative data for **4-Ethyl-2-methoxyphenol** is provided below.

Property	Value
Molecular Formula	C9H12O2
Molecular Weight	152.19 g/mol
Melting Point	15 °C / 59 °F[1][2][3]
Boiling Point	234 - 236 °C[3]
Flash Point	107 °C / 224.6 °F[1][2][3]
Specific Gravity	1.058 g/cm ³ at 25 °C[3]

III. Personal Protective Equipment (PPE) for Disposal

Before handling **4-Ethyl-2-methoxyphenol** for disposal, all personnel must be equipped with the following PPE:

- Eye and Face Protection: Wear tight-sealing safety goggles or a face shield.[2]
- Skin Protection: Use chemically resistant gloves (e.g., neoprene or butyl rubber) and a lab coat to prevent skin contact.[4]
- Respiratory Protection: If working outside a fume hood or in an area with insufficient ventilation, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary. [2]

IV. Spill Management Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.
- Don PPE: Wear the appropriate personal protective equipment as outlined above.

- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or earth to soak up the spilled chemical.[\[3\]](#)[\[4\]](#)
- Collect Waste: Carefully collect the absorbed material and place it into a suitable, closed, and clearly labeled container for hazardous waste.[\[3\]](#)[\[4\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose of Waste: The container with the collected spill material must be disposed of as hazardous waste.

V. Disposal Procedure

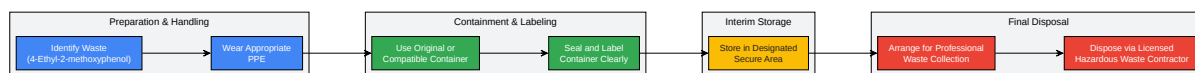
The standard and required method for the disposal of **4-Ethyl-2-methoxyphenol** is through a licensed and approved hazardous waste disposal company.[\[1\]](#)[\[3\]](#) Adherence to all federal, state, and local regulations is mandatory.[\[3\]](#)[\[5\]](#)

Key steps for proper disposal:

- Do Not Mix: Do not mix **4-Ethyl-2-methoxyphenol** with other waste. It should be kept in its original or a compatible, tightly closed container.[\[3\]](#)
- Labeling: Ensure the waste container is accurately and clearly labeled with the chemical name "**4-Ethyl-2-methoxyphenol**" and appropriate hazard warnings.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials such as bases, strong oxidizing agents, acid anhydrides, and acid chlorides.[\[2\]](#)
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed environmental services or chemical waste disposal contractor.

VI. Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-Ethyl-2-methoxyphenol**.



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Caption: Disposal workflow for **4-Ethyl-2-methoxyphenol**.

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